

Mechanism of Action: Disrupting the BCL6-Corepressor Interaction

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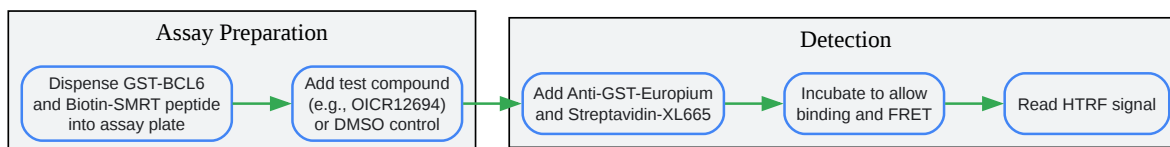
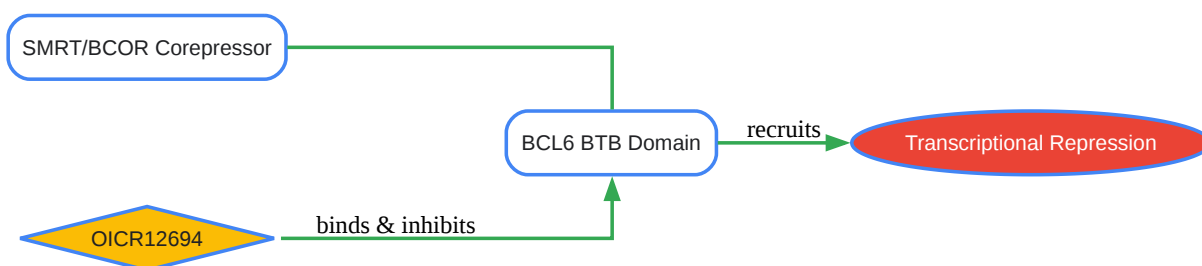
Compound of Interest

Compound Name: OICR12694 TFA

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BCL6 exerts its transcriptional repression by recruiting corepressor proteins, such as SMRT and BCOR, to its BTB domain.[1] OICR12694 and its counterparts are designed to bind to a lateral groove on the BCL6 BTB domain, thereby competitively inhibiting its interaction with corepressors and reactivating the expression of BCL6 target genes.[1] This disruption of a critical protein-protein interaction (PPI) is the primary mechanism driving their anti-lymphoma activity.



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References

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